

Computational Characterization & Medicinal Application of 2-Amino-5-methoxypyridine

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Compound of Interest

Compound Name: 2-Amino-5-methoxypyridine

CAS No.: 10167-97-2

Cat. No.: B021397

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Executive Summary

2-Amino-5-methoxypyridine (CAS: 10167-97-2) represents a critical heterocyclic scaffold in modern medicinal chemistry.^[1] Distinguished by the electron-donating methoxy group at the C5 position, this molecule exhibits unique electronic properties that differentiate it from the parent 2-aminopyridine. It serves as a primary "hinge-binding" motif in kinase inhibitors (targeting JAK, VEGFR, and PLK families) and a precursor for nitric oxide synthase (NOS) inhibitors.

This guide provides a rigorous computational framework for studying this molecule, moving from Quantum Mechanical (QM) electronic structure analysis to Structure-Based Drug Design (SBDD).

Module 1: Electronic Structure & Tautomeric Dynamics (DFT)

The Tautomerism Challenge

The defining computational challenge for 2-aminopyridines is the amino-imino tautomeric equilibrium. While the amino form (

) is generally predominant in the gas phase and aqueous solution, the imino form (

) can be stabilized by specific protein microenvironments or polar solvents.

Mechanistic Insight: The 5-methoxy substituent is an electron-donating group (EDG). In Computational Chemistry, we must quantify how this EDG affects the basicity of the ring nitrogen (N1) versus the exocyclic amine nitrogen. The methoxy group increases electron density in the ring via resonance, potentially stabilizing the protonated cation or altering the tautomeric barrier compared to the unsubstituted analog.

DFT Protocol: Geometry Optimization & Frequency Analysis

To accurately predict the reactivity and stable conformers, the following Density Functional Theory (DFT) protocol is recommended. This setup ensures that the resulting geometry is a true minimum on the Potential Energy Surface (PES).

Recommended Protocol:

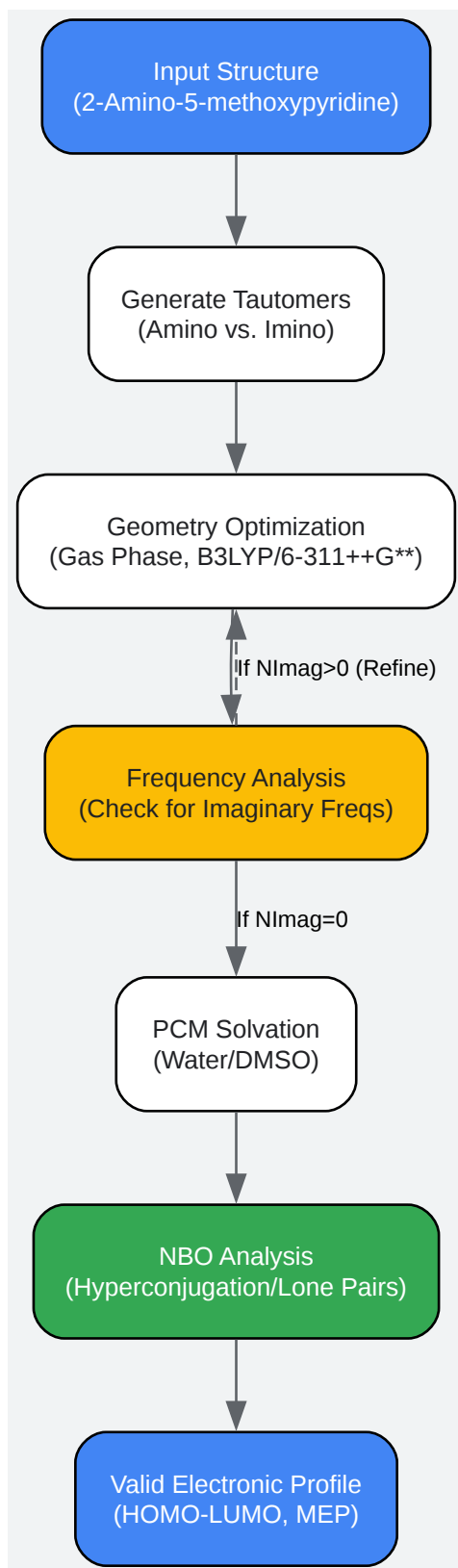
- Software: Gaussian 16 / ORCA 5.0
- Functional: B3LYP (Hybrid functional for balanced cost/accuracy) or B97X-D (for dispersion corrections).
- Basis Set: 6-311++G(d,p) (Triple-zeta quality with diffuse functions is mandatory for describing the lone pairs on Oxygen and Nitrogen).
- Solvation Model: IEFPCM (Integral Equation Formalism Polarizable Continuum Model) using Water () and DMSO ().

Key Observable: The N-H stretching vibrations.

- Amino form: Two bands (symmetric/asymmetric stretch) $\sim 3400\text{-}3500\text{ cm}^{-1}$.
- Imino form: Single band (N-H stretch) often shifted to lower frequencies due to stronger H-bonding potential.

Workflow Visualization

The following diagram illustrates the logical flow for validating the electronic structure.



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Figure 1: DFT optimization workflow ensuring thermodynamic stability and correct electronic characterization.

Module 2: Pharmacophore Modeling & Kinase Interaction

The "Hinge Binder" Motif

In medicinal chemistry, **2-Amino-5-methoxypyridine** is a privileged scaffold for Type I kinase inhibitors. It mimics the adenine ring of ATP.

- **Acceptor:** The Pyridine Nitrogen (N1) accepts a hydrogen bond from the backbone NH of the kinase hinge region.
- **Donor:** The Exocyclic Amino group (2-NH₂) donates a hydrogen bond to the backbone Carbonyl of the hinge.
- **5-Methoxy Role:** This group projects into the solvent-exposed region or a specific hydrophobic pocket (e.g., the ribose binding pocket), improving selectivity and potency compared to the naked pyridine.

Molecular Docking Protocol

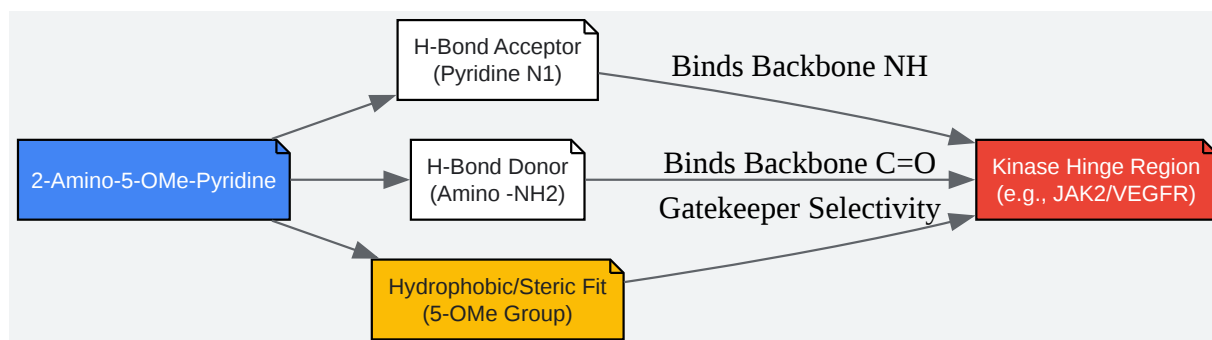
To validate binding affinity, use a semi-flexible docking approach.

Step-by-Step Methodology:

- **Target Selection:** Retrieve PDB structures for JAK2 (e.g., PDB: 3EYG) or VEGFR2.
- **Ligand Preparation:**
 - Convert 2D SMILES (COC1=CN=C(N)C=C1) to 3D.
 - Critical: Set protonation state at pH 7.4. The pyridine nitrogen should remain unprotonated to act as a H-bond acceptor.
- **Grid Generation:** Center the grid box on the ATP-binding site (defined by the gatekeeper residue).

- Scoring Function: Use Genetic Algorithm (Lamarckian) with 50-100 runs to ensure convergence.

Interaction Logic Diagram



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Figure 2: Interaction map showing the dual H-bond "pincer" mechanism typical of aminopyridine kinase inhibitors.

Module 3: ADMET Profiling & Drug-Likeness[2]

Physicochemical Properties

For a molecule to be a viable drug candidate, it must satisfy Lipinski's Rule of Five. **2-Amino-5-methoxypyridine** is a "Fragment-Like" molecule, making it an ideal starting point for Lead Optimization.

Data Summary Table:

Property	Value	Interpretation
Molecular Weight	124.14 g/mol	Ideal for fragment-based design (<300 Da).
LogP (Octanol/Water)	-0.5 - 0.86	Highly hydrophilic; good aqueous solubility.
TPSA	48.1 Å ²	High probability of BBB permeability (<90 Å ²).
H-Bond Donors	1	Within Lipinski limits (<5).
H-Bond Acceptors	3	Within Lipinski limits (<10).
pKa (Predicted)	-6.0 - 6.5	Less basic than pyridine; neutral at physiological pH.

Toxicity & Metabolism Prediction

- CYP Inhibition: Small pyridine fragments can sometimes coordinate with the Heme iron of Cytochrome P450 enzymes, causing inhibition. In silico models (e.g., SwissADME) should be used to flag potential CYP1A2 or CYP2D6 inhibition.
- Structural Alerts: The primary amine is a potential metabolic handle (N-acetylation or oxidation).

References

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Sources

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- [3. Identification of 2-anilino-9-methoxy-5,7-dihydro-6H-pyrimido\[5,4-d\]\[1\]benzazepin-6-ones as dual PLK1/VEGF-R2 kinase inhibitor chemotypes by structure-based lead generation - PubMed](#) [\[pubmed.ncbi.nlm.nih.gov\]](#)
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